

eravacycline activity carbapenem-resistant Enterobacteriaceae CRE

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Compound Focus: Eravacycline dihydrochloride

CAS No.: 1334714-66-7

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In Vitro Activity Against CRE

Organism / Resistance Mechanism	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)	MIC Range (µg/mL)	Susceptibility Rate	Citation
CRE (diverse)	Eravacycline	0.5 - 1	1 - 2	0.125 - 2	64% of isolates MIC ≤2 µg/mL [1]	[2] [1] [3]
	Tigecycline	2	2 - 4	0.25 - 4	<4% of isolates MIC ≤2 µg/mL [1]	[2] [1] [3]
CRE (KPC producers)	Eravacycline	0.38	1 - 2	0.125 - 2	73% [4]	[2] [4] [1]
CRE (MBL producers)	Eravacycline	0.38 - 0.75	1 - 32	0.047 ->32	59% [4]	[2] [4]
Carbapenem-resistant *E. coli*	Eravacycline	0.25 - 0.5	0.5 - 2	0.125 - 2	86% - 92% [4]	[4] [1] [3]

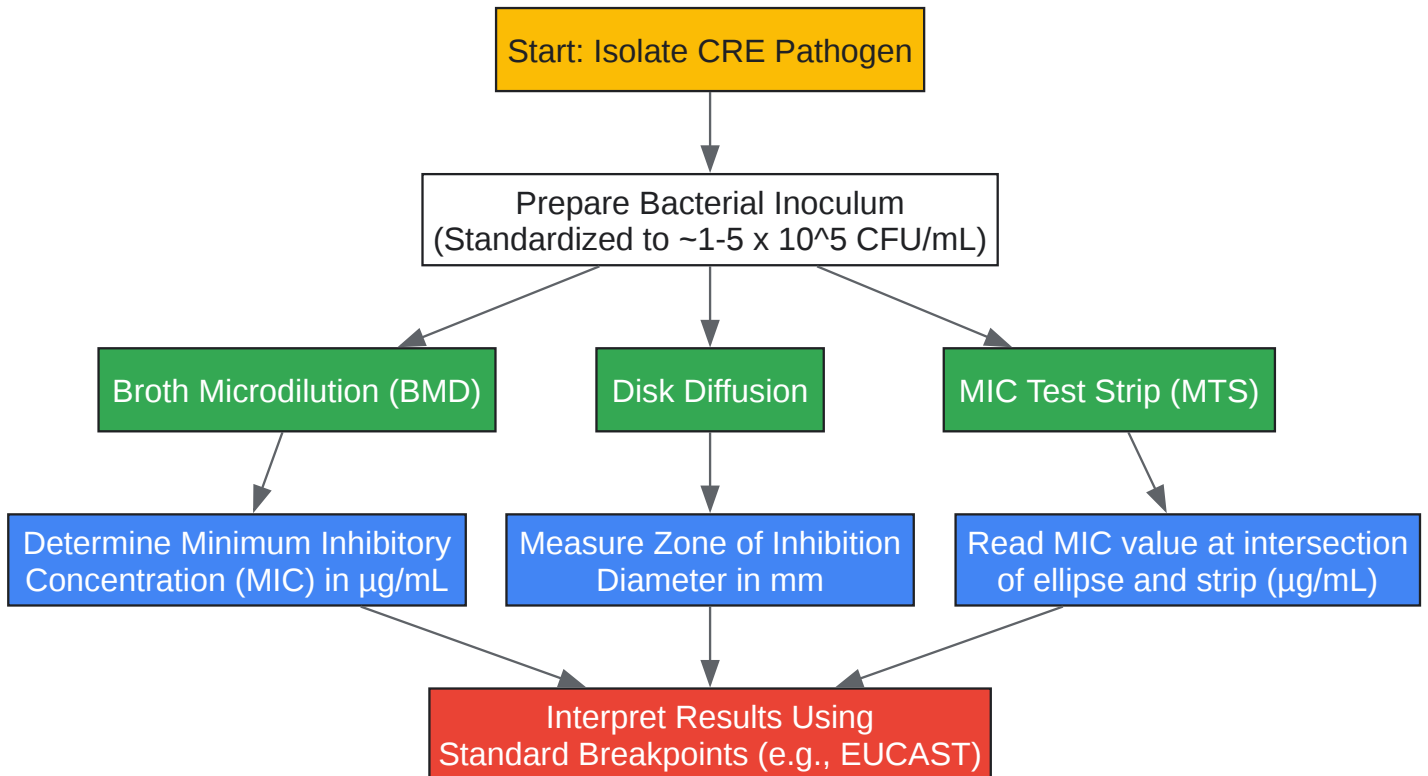
Organism / Resistance Mechanism	Antibiotic	MIC50 (µg/mL)	MIC90 (µg/mL)	MIC Range (µg/mL)	Susceptibility Rate	Citation
	Tigecycline	0.25	0.5	Information missing	Information missing	[3]
Carbapenem-resistant *K. pneumoniae*	Eravacycline	0.5	1 - 2	Information missing	66% [4]	[4] [3]
	Tigecycline	2	4	Information missing	Information missing	[3]

Experimental Methodologies

The data in the table above is generated through standardized laboratory techniques that are crucial for reproducibility and accurate comparison.

- **Broth Microdilution (BMD):** The **reference method** for determining MICs [2] [1] [3]. This involves testing bacterial isolates in a series of wells with doubling antibiotic concentrations to find the lowest concentration that inhibits visible growth.
- **Disk Diffusion:** Measures susceptibility by applying antibiotic-impregnated disks to an agar plate seeded with bacteria and measuring the diameter of the growth inhibition zone after incubation [2].
- **MIC Test Strips (MTS):** A gradient method where a strip impregnated with a gradient of antibiotic is placed on an agar plate. The MIC is read where the ellipse of inhibition intersects the strip [2] [4].

These methodologies are performed following guidelines from organizations like the European Committee on Antimicrobial Susceptibility Testing (EUCAST) or the Clinical and Laboratory Standards Institute (CLSI) [4] [3]. The workflow is summarized below.



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Key Insights for Researchers

- **Performance Against Key Carbapenemases:** Eravacycline's activity varies by enzyme type, demonstrating highest susceptibility against **KPC (73%)** and **MBL (59%)** producers, with lower activity against **OXA-48 (40%)** strains [4].
- **Comparative Efficacy with Tigecycline:** Eravacycline MICs are **often two-fold lower than tigecycline** against CRE isolates [2] [1]. A 2022 network meta-analysis reported eravacycline was significantly better than tigecycline in microbiological response rate for complicated intra-abdominal infections [5].
- **Considerations for Susceptibility Testing:** Be aware of "**clustering on either side of the susceptibility breakpoint**" with some testing methods, which can lead to categorical agreement challenges between BMD and other methods [2].

Eravacycline presents a potent therapeutic option for CRE infections. Its reliable in vitro performance supports its consideration, particularly for complicated intra-abdominal infections where clinical trial data

confirms non-inferiority to carbapenems [5].

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References

1. In vitro susceptibility of β -lactamase-producing carbapenem - resistant ... [nature.com]
2. 710. In Vitro Activity and Performance of Available Susceptibility... [pmc.ncbi.nlm.nih.gov]
3. In vitro activity of Eravacycline against carbapenem-resistant ... [bmcmicrobiol.biomedcentral.com]
4. In Vitro Activity of Eravacycline against Carbapenemase ... [pmc.ncbi.nlm.nih.gov]
5. The efficacy and safety of eravacycline compared with ... [pmc.ncbi.nlm.nih.gov]

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